

Florfenicol amine (hydrochloride) chemical structure and properties.

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Compound of Interest

Compound Name: Florfenicol amine (hydrochloride)

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An In-depth Technical Guide to Florfenicol Amine (hydrochloride)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to florfenicol amine and its hydrochloride salt. Florfenicol amine is the primary metabolite of florfenicol, a broad-spectrum bacteriostatic antibiotic used exclusively in veterinary medicine.[1][2] Understanding the characteristics of this metabolite is crucial for pharmacokinetic studies, residue analysis, and ensuring food safety.[3][4]

Chemical Structure and Properties

Florfenicol amine is formed by the hydrolysis of the dichloroacetamide group of florfenicol.[3] The hydrochloride salt is commonly used as a reference standard in analytical testing.

Chemical Structure:

- Florfenicol Amine: (1R,2S)-2-amino-3-fluoro-1-(4-methylsulfonylphenyl)propan-1-ol[5]
- Florfenicol Amine Hydrochloride: (1R,2S)-2-amino-3-fluoro-1-(4-methylsulfonylphenyl)propan-1-ol;hydrochloride[6]

Table 1: Chemical Identifiers

Identifier	Florfenicol Amine	Florfenicol Amine Hydrochloride
CAS Number	76639-93-5[5]	108656-33-3[6]
Molecular Formula	C ₁₀ H ₁₄ FNO ₃ S[5]	C ₁₀ H ₁₅ ClFNO ₃ S[6]
IUPAC Name	(1R,2S)-2-amino-3-fluoro-1-(4-methylsulfonylphenyl)propan-1-ol[5]	(1R,2S)-2-amino-3-fluoro-1-(4-methylsulfonylphenyl)propan-1-ol;hydrochloride[6]

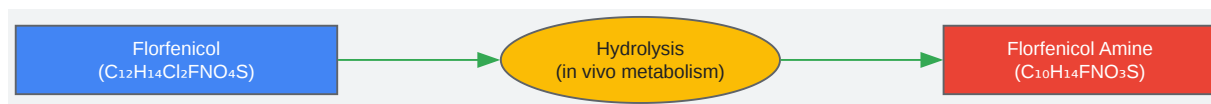
Table 2: Physicochemical Properties

Property	Florfenicol Amine	Florfenicol Amine Hydrochloride
Molecular Weight	247.29 g/mol [5]	283.75 g/mol [6][7]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO. Limited water solubility.[3]	Soluble in organic solvents such as ethanol (~30 mg/ml), DMSO (~20 mg/ml), and dimethyl formamide (DMF) (~20 mg/ml).[8] Soluble in PBS (pH 7.2) at approximately 10 mg/mL.[7][8]
Storage	Store at -20°C.[9]	Store at -20°C for long-term stability (≥4 years).[8] Stock solutions can be stored at -80°C for up to 6 months or -20°C for 1 month.[2]
Appearance	White to off-white solid.[10]	Crystalline solid.[8]
UV/Vis. λ _{max}	Not explicitly found	222, 265, 272 nm.[8]

Metabolic Pathway and Mechanism of Action

Florfenicol acts by inhibiting bacterial protein synthesis. It binds to the 50S ribosomal subunit, preventing the action of peptidyltransferase, which ultimately halts the extension of the

polypeptide chain.[11] Florfenicol is metabolized in animals to florfenicol amine, which is a key marker for residue analysis in edible tissues.[4][9]



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Metabolic conversion of Florfenicol to Florfenicol Amine.

Experimental Protocols

Synthesis of Florfenicol Amine

A common method for the synthesis of florfenicol amine involves the hydrolysis of florfenicol.

Materials:

- Florfenicol
- Methanol
- 4N Potassium Hydroxide (KOH) aqueous solution
- Dichloromethane
- Isopropanol
- Thin Layer Chromatography (TLC) apparatus
- Rotary evaporator

Procedure:[12]

- Dissolve florfenicol in methanol in a reaction vessel.
- Add 4N KOH aqueous solution to the mixture.
- Heat the mixture to 70°C and reflux for 24 hours.

- Monitor the reaction progress using TLC.
- Once the reaction is complete, remove the solvent by vacuum evaporation.
- Extract the product using dichloromethane.
- Dry the organic layer.
- Evaporate the solvent to obtain the crude product.
- Recrystallize the crude product from isopropanol to yield purified florfenicol amine.

Analysis of Florfenicol Amine by HPLC

This protocol outlines a general procedure for the determination of florfenicol amine in animal tissues. The core principle involves acid hydrolysis to convert florfenicol and its metabolites to florfenicol amine, followed by extraction and HPLC analysis.[\[13\]](#)

1. Sample Preparation (Hydrolysis and Extraction):[\[13\]](#)

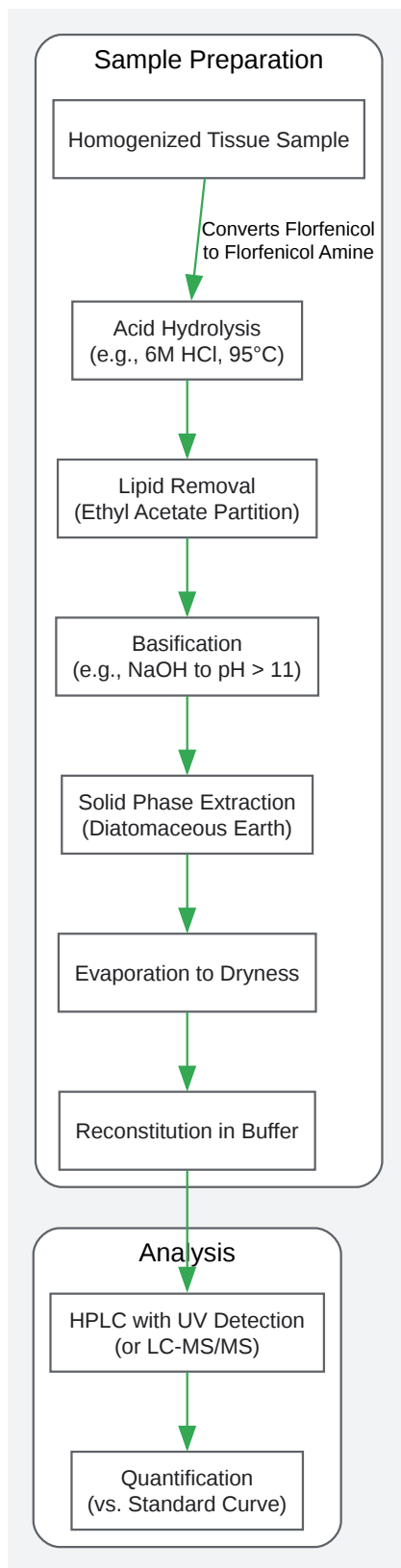
- Materials:
 - Homogenized tissue sample (e.g., muscle, liver)
 - 6M Hydrochloric acid (HCl)
 - Ethyl acetate
 - 30% (w/w) Sodium hydroxide (NaOH) solution
 - Diatomaceous earth column
 - Centrifuge
 - Shaking water bath
- Procedure:
 - Weigh a known amount of homogenized tissue into a centrifuge tube.

- Add 6M HCl and incubate in a shaking water bath at 95°C to hydrolyze florfenicol and its metabolites to florfenicol amine.
- Cool the hydrolysate and partition with ethyl acetate to remove lipids.
- Make the aqueous layer strongly basic (pH > 11) with 30% NaOH to convert florfenicol amine salts to the free base.
- Apply the basified solution to a diatomaceous earth column.
- Extract the florfenicol amine from the column with ethyl acetate.
- Evaporate the ethyl acetate extract to dryness.

2. HPLC Analysis:[\[13\]](#)

- Materials:
 - HPLC system with UV detector
 - Reversed-phase C18 column
 - Mobile phase (e.g., acetonitrile and a suitable buffer)
 - Florfenicol amine hydrochloride standard
 - Aqueous buffer for residue dissolution
- Procedure:
 - Dissolve the dried residue from the extraction step in a known volume of aqueous buffer.
 - Prepare a series of calibration standards of florfenicol amine hydrochloride.
 - Inject the prepared sample and standards onto the HPLC system.
 - Set the UV detector to the appropriate wavelength (e.g., 225 nm).

- Quantify the amount of florfenicol amine in the sample by comparing the peak area to the calibration curve.



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General analytical workflow for florfenicol amine determination.

Conclusion

This guide provides essential technical information on **florfenicol amine (hydrochloride)** for professionals in research and drug development. The data presented in a structured format, along with detailed experimental protocols and logical diagrams, serves as a valuable resource for understanding and working with this important metabolite of the veterinary antibiotic florfenicol. The provided methodologies for synthesis and analysis are foundational for further research and regulatory compliance in the field.

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